

# Personal protective equipment for handling 3-Acetylphenyl ethyl(methyl)carbamate

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## Compound of Interest

Compound Name:	3-Acetylphenyl ethyl(methyl)carbamate
Cat. No.:	B585509

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## Essential Safety and Handling Guide for 3-Acetylphenyl ethyl(methyl)carbamate

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal information for **3-Acetylphenyl ethyl(methyl)carbamate** (CAS No. 855300-09-3), ensuring a secure laboratory environment.

Chemical Safety Overview: **3-Acetylphenyl ethyl(methyl)carbamate** is classified with the signal word "Warning" and is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to strict safety protocols is mandatory to minimize exposure and ensure personal safety.

## Personal Protective Equipment (PPE)

To prevent direct contact and exposure, the following personal protective equipment is mandatory when handling **3-Acetylphenyl ethyl(methyl)carbamate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield may be required for splash hazards.	Protects against splashes, dust, and vapors that could cause serious eye irritation or damage.[1][5][6]
Skin Protection	- Gloves: Chemical-resistant, unlined gloves such as nitrile, neoprene, or butyl rubber. Inspect gloves before each use. - Lab Coat: A standard laboratory coat. For larger quantities or increased risk of splashing, a chemical-resistant apron or suit should be worn. [1][5][6]	Carbamates can be absorbed through the skin. Protective gloves and clothing provide a necessary barrier to prevent direct contact.[1][5]
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation (e.g., in a fume hood). If dusts or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge. [5][6]	Inhalation of dust or vapors may cause respiratory irritation.[1][4] Engineering controls like fume hoods are the primary method of exposure control.[5][6]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety.

### Safe Handling Protocol:

- Preparation: Before handling, ensure all safety precautions have been read and understood. Work in a well-ventilated area, preferably under a chemical fume hood.[1][6] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[6][7]

- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above.
- Handling the Compound: Avoid contact with skin, eyes, and clothing.[\[1\]](#) Minimize dust generation and accumulation. Do not inhale the substance.[\[6\]](#)
- After Handling: Wash hands and face thoroughly after handling.[\[1\]](#)[\[4\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke in work areas.[\[6\]](#)

#### Spill and Emergency Procedures:

- Small Spills: For small spills, prevent further leakage if safe to do so.[\[1\]](#) Vacuum, sweep up, or absorb the material with an inert substance and place it into a suitable, clean, dry, closed container for disposal.[\[1\]](#)[\[6\]](#)
- General Spills: Clean up spills immediately, observing all safety precautions. Avoid generating dusty conditions and ensure adequate ventilation.[\[6\]](#)
- First Aid - Eyes: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[4\]](#)
- First Aid - Skin: In case of skin contact, wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- First Aid - Inhalation: If inhaled, remove the person to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[4\]](#)

#### Storage and Disposal:

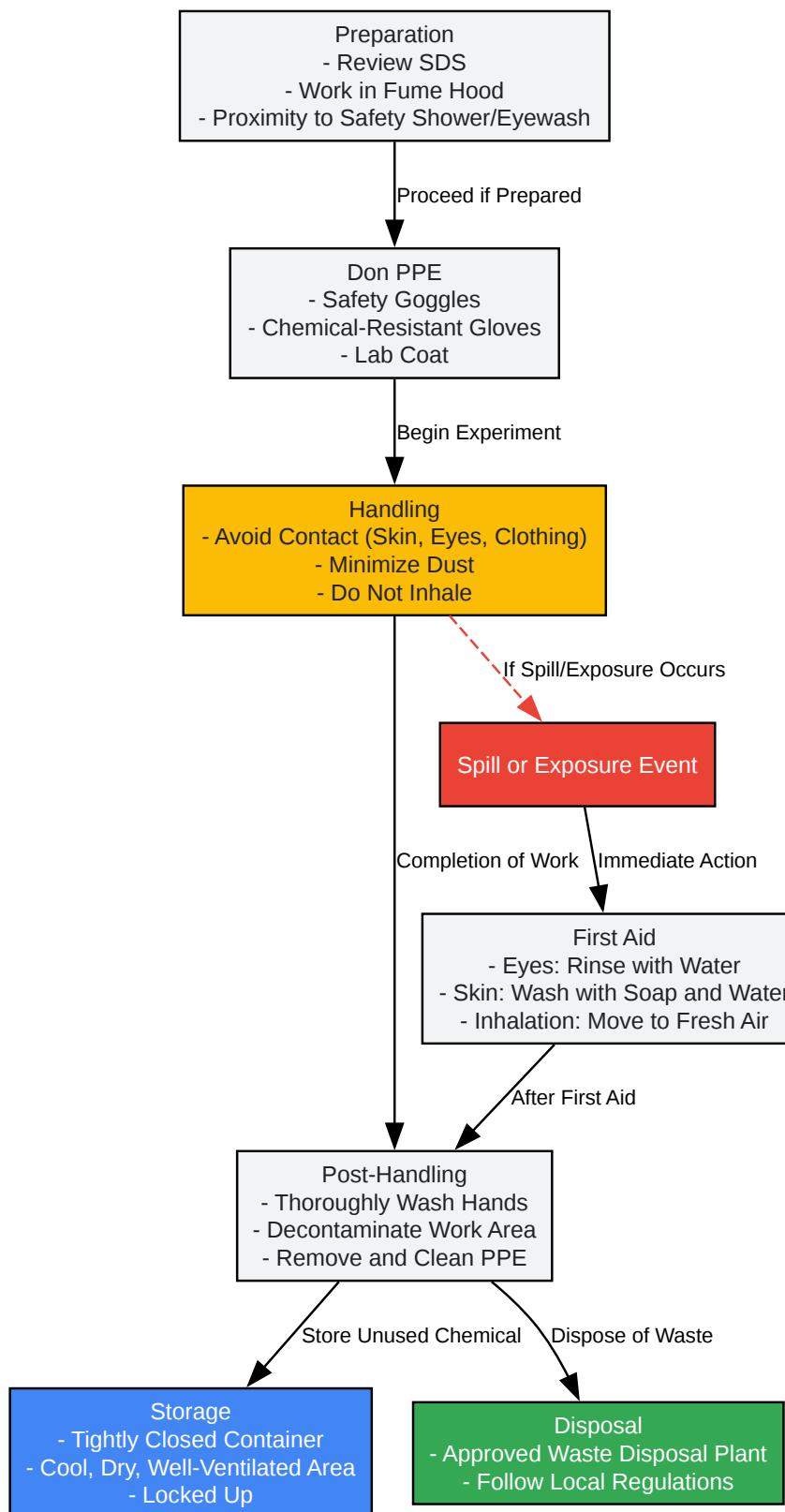
- Storage: Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#) Keep the container tightly closed and store it in a locked-up place.[\[1\]](#)[\[4\]](#)
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[4\]](#) Consult local, state, and federal hazardous waste regulations to ensure complete and

accurate classification and disposal.[\[1\]](#) Do not let the product enter drains, other waterways, or soil.[\[1\]](#)

## Quantitative Data

Property	Value
Molecular Formula	C12H15NO3
Molecular Weight	221.25 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	337 °C <a href="#">[3]</a>
Flash Point	158 °C <a href="#">[3]</a>
Density	1.112 g/cm <sup>3</sup> <a href="#">[3]</a>
CAS Number	855300-09-3 <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Workflow

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Caption: Logical workflow for the safe handling of **3-Acetylphenyl ethyl(methyl)carbamate**.

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